

## comparative study of 2-Hydroxy-4methylbenzaldehyde and its isomers

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Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzaldehyde

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A Comparative Analysis of **2-Hydroxy-4-methylbenzaldehyde** and Its Positional Isomers for Researchers and Drug Development Professionals

This guide provides a detailed comparative study of **2-Hydroxy-4-methylbenzaldehyde** and its key positional isomers: 2-Hydroxy-3-methylbenzaldehyde, 2-Hydroxy-5-methylbenzaldehyde, 3-Hydroxy-4-methylbenzaldehyde, and 4-Hydroxy-3-methylbenzaldehyde. The comparison focuses on their physicochemical properties, synthesis methodologies, and biological activities to assist researchers, scientists, and drug development professionals in their work.

### **Physicochemical Properties**

The positioning of the hydroxyl and methyl groups on the benzaldehyde ring significantly influences the physicochemical properties of these isomers. These differences can affect their reactivity, solubility, and interaction with biological targets. A summary of their key properties is presented below.

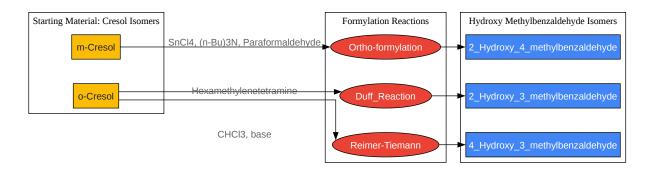


Property	2-Hydroxy- 4- methylbenz aldehyde	2-Hydroxy- 3- methylbenz aldehyde	2-Hydroxy- 5- methylbenz aldehyde	3-Hydroxy- 4- methylbenz aldehyde	4-Hydroxy- 3- methylbenz aldehyde
CAS Number	698-27-1[1] [2]	824-42-0[3]	613-84-3[4] [5]	57295-30- 4[6][7]	15174-69- 3[8][9]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> [1][2]	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> [10] [11]	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> [4][5]	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> [12] [13]	C8H8O2[8][9]
Molar Mass	136.15 g/mol [1][2]	136.15 g/mol	136.15 g/mol [4][5]	136.15 g/mol	136.15 g/mol [8]
Appearance	Colorless to light straw crystals[14]	Clear pale yellow to orange liquid[10]	Solid[4]	Off-white to yellow solid[6]	Tan to brown crystalline powder[15]
Melting Point (°C)	58-61[16]	17[3][10]	55[4]	73-74[6]	118-120[8]
Boiling Point (°C)	219.5 - 223 @ 760 mmHg[1][14]	204 @ 730 mmHg[3][10]	217.5[4]	252.4 ± 20.0[6]	250 - 252 @ 760 mmHg[15]
Density (g/mL)	1.175 @ 25°C[1]	1.123 @ 25°C[3][10]	Not readily available	1.175 ± 0.06 (Predicted)[6]	1.115 (estimate)[8]
Solubility	Insoluble in water; soluble in organic solvents and oils[14][16]	Insoluble in water; soluble in alcohol and ether[10]	Not readily available	Not readily available	Not readily available

## **Synthesis and Reactivity**

The synthesis of these isomers often involves the formylation of the corresponding substituted phenols. The specific reaction conditions and starting materials determine the final product.





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**Caption:** Synthetic routes to hydroxy methylbenzaldehyde isomers.

# Experimental Protocol: Synthesis of 2-Hydroxy-4-methylbenzaldehyde[20]

A common method for the synthesis of **2-Hydroxy-4-methylbenzaldehyde** is the orthoformylation of m-cresol.

#### Materials:

- m-Cresol
- Toluene
- Tin (IV) chloride (SnCl<sub>4</sub>)
- Tri-n-butylamine
- Paraformaldehyde
- Hydrochloric acid (2N)



- Ether
- Brine
- Magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- Dissolve m-cresol in toluene in a reaction vessel under a nitrogen atmosphere.
- Add tin (IV) chloride and tri-n-butylamine to the solution and stir at room temperature for 20 minutes.
- Add paraformaldehyde to the mixture.
- Heat the solution to 100°C for 8 hours.
- After cooling to room temperature, add the reaction mixture to water acidified to pH 2 with hydrochloric acid.
- Extract the aqueous layer with ether.
- Wash the combined organic extracts with brine, dry over magnesium sulfate, and evaporate the solvent to yield the product.

## **Biological Activities**

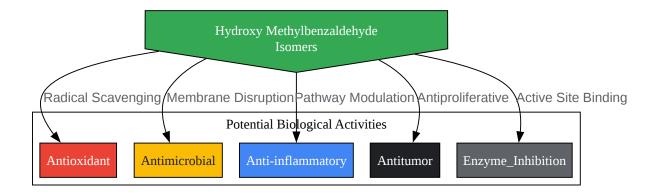
Phenolic aldehydes are known for a range of biological activities, including antioxidant, antimicrobial, and anti-inflammatory properties.[17] The specific activities of these isomers can vary based on the positions of the functional groups, which influence their ability to donate a hydrogen atom (for antioxidant activity) or interact with biological macromolecules.

- 2-Hydroxy-4-methylbenzaldehyde: This compound is a precursor for various organic compounds and has shown luminescence properties, suggesting potential applications in chemiluminescent labeling and detection.[2]
- 2-Hydroxy-3-methylbenzaldehyde: It has been identified as a potential antitumor and antiproliferative agent.[3] It has also been shown to inhibit locomotor activity in rats, possibly



by affecting dopamine synthesis.[18]

- 2-Hydroxy-5-methylbenzaldehyde: This isomer is biologically active and has been shown to bind to human serum albumin.[4] It is also a component in the synthesis of compounds with antimicrobial and DNA cleavage activities.[19]
- 3-Hydroxy-4-methylbenzaldehyde: While specific biological activities are not extensively
  detailed in the search results, its structural similarity to other isomers suggests it may
  possess antioxidant and antimicrobial properties.
- 4-Hydroxy-3-methylbenzaldehyde: This isomer is used in the synthesis of coumarin derivatives that have been investigated for antimicrobial activity.[20]



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